

Application Notes and Protocols for Solid-Phase Microextraction (SPME) of Jasmine Lactone

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Compound of Interest

Compound Name: *Jasmine lactone-d2*

Cat. No.: *B12385006*

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Introduction

Jasmine lactone (cis-jasmone lactone) is a significant volatile organic compound that contributes to the characteristic sweet, fruity, and floral aroma of jasmine, as well as other natural products like peach and tea.[1] Its analysis is crucial in the fragrance, food and beverage, and pharmaceutical industries for quality control, authenticity assessment, and formulation development. Solid-phase microextraction (SPME) is a solvent-free, sensitive, and efficient sample preparation technique ideal for the extraction and concentration of volatile and semi-volatile compounds like jasmine lactone from various matrices.[2] This document provides detailed application notes and protocols for the analysis of jasmine lactone using headspace SPME coupled with gas chromatography-mass spectrometry (HS-SPME-GC-MS).

Principle of SPME

SPME utilizes a fused silica fiber coated with a stationary phase. When the fiber is exposed to a sample, either by direct immersion or in the headspace above the sample, analytes partition from the sample matrix to the fiber coating until equilibrium is reached. The fiber is then retracted and transferred to the injection port of a gas chromatograph, where the trapped analytes are thermally desorbed for analysis.[2] Headspace SPME is particularly advantageous for complex matrices as it minimizes the extraction of non-volatile components, thereby protecting the analytical instrument.

Chemical Properties of Jasmine Lactone

A thorough understanding of the analyte's properties is crucial for method development.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₆ O ₂	[1][3]
Molecular Weight	168.23 g/mol	
Appearance	Colorless to light yellow liquid	
Odor Profile	Fatty, fruity, peach, jasmine, woody, balsamic	
Solubility	Soluble in alcohol and ether; insoluble in water	

Experimental Protocols

This section details the recommended protocols for the HS-SPME-GC-MS analysis of jasmine lactone.

Materials and Reagents

- SPME Fiber Assembly: A Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) fiber is recommended due to its broad applicability for volatile and semi-volatile compounds.
- Vials: 20 mL clear glass headspace vials with magnetic screw caps and PTFE/silicone septa.
- Jasmine Lactone Standard: Analytical grade standard for calibration.
- Solvents: Methanol or ethanol for preparing standard solutions.
- Sodium Chloride (NaCl): For increasing the ionic strength of aqueous samples.

Instrumentation

- Gas Chromatograph (GC): Equipped with a split/splitless injector and coupled to a Mass Spectrometer (MS).

- GC Column: A mid-polarity column such as a DB-5ms (30 m x 0.25 mm x 0.25 μ m) is suitable.
- Autosampler: Capable of performing automated SPME extraction and injection.

SPME Procedure

- Sample Preparation:
 - For liquid samples (e.g., beverages, aqueous extracts), place 5 mL of the sample into a 20 mL headspace vial.
 - Add 1.5 g of NaCl to the vial to enhance the release of volatile compounds from the matrix.
 - For solid samples, an appropriate extraction or homogenization step may be required before placing a known amount into the vial.
- Incubation and Extraction:
 - Place the vial in the autosampler tray.
 - Incubate the sample at 60°C for 15 minutes with agitation to allow for equilibration of jasmine lactone in the headspace.
 - Expose the DVB/CAR/PDMS SPME fiber to the headspace of the vial for 30 minutes at 60°C with continued agitation.
- Desorption:
 - After extraction, retract the fiber and immediately introduce it into the GC inlet.
 - Desorb the analytes from the fiber at 250°C for 5 minutes in splitless mode.

GC-MS Conditions

- Injector Temperature: 250°C
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.

- Oven Temperature Program:
 - Initial temperature of 40°C, hold for 2 minutes.
 - Ramp to 180°C at a rate of 5°C/min.
 - Ramp to 240°C at a rate of 10°C/min and hold for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Scan Range: m/z 40-350.

Data Presentation

The following tables summarize the expected quantitative data for the SPME-GC-MS analysis of jasmine lactone based on typical performance for similar lactones.

Table 1: Method Validation Parameters for Jasmine Lactone Analysis

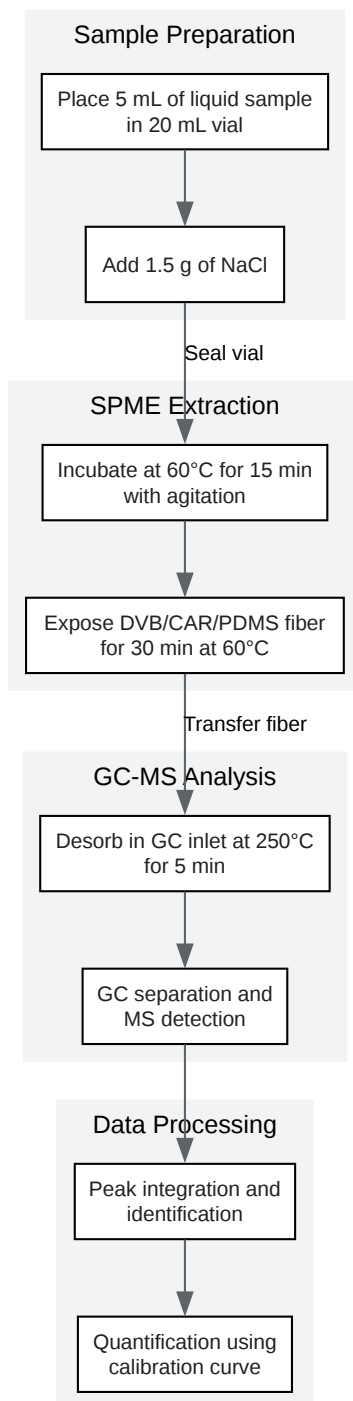
Parameter	Expected Value
Linearity (R^2)	> 0.99
Linear Range	1 - 500 µg/L
Limit of Detection (LOD)	0.1 - 0.5 µg/L
Limit of Quantification (LOQ)	0.5 - 2.0 µg/L
Precision (RSD%)	< 10%
Recovery	85 - 115%

Table 2: Comparison of SPME Fiber Coatings for Lactone Extraction

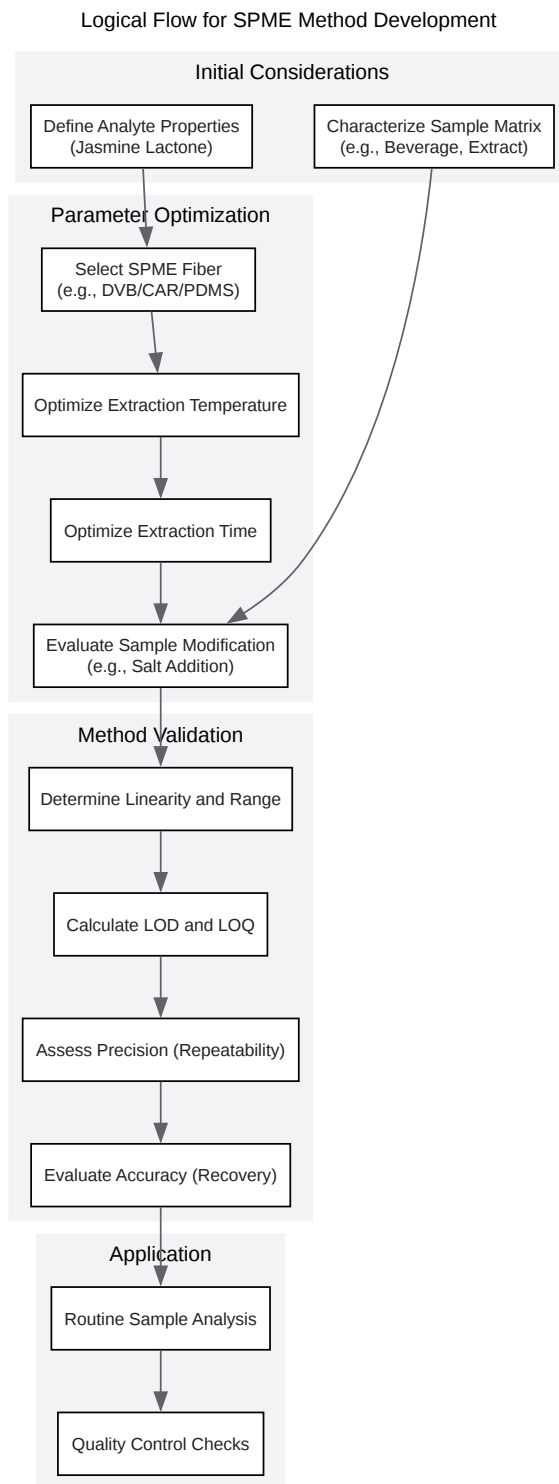
Fiber Coating	Key Characteristics	Suitability for Jasmine Lactone
Polydimethylsiloxane (PDMS)	Non-polar, suitable for non-polar volatiles.	Moderate
Polyacrylate (PA)	Polar, suitable for polar analytes.	Low to Moderate
Divinylbenzene/Polydimethylsiloxane (DVB/PDMS)	Bipolar, good for a wide range of volatiles.	High
Carboxen/Polydimethylsiloxane (CAR/PDMS)	Porous solid, excellent for small, very volatile compounds.	Moderate to High
Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS)	Mixed-phase, broad-spectrum for volatiles and semi-volatiles.	Excellent (Recommended)

Mandatory Visualizations

HS-SPME-GC-MS Experimental Workflow for Jasmine Lactone Analysis

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Caption: HS-SPME-GC-MS Experimental Workflow.



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Caption: Logical Flow for SPME Method Development.

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